

# An In-depth Technical Guide on the Chemical Structure of Persianone

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## Compound of Interest

Compound Name: *Persianone*

Cat. No.: *B14753838*

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This guide provides a comprehensive overview of the chemical structure of **Persianone**, a complex natural product. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Chemical Identity and Descriptors

**Persianone** is a large and complex molecule with the molecular formula  $C_{40}H_{56}O_6$ .<sup>[1]</sup> Its intricate structure is defined by a unique arrangement of atoms and functional groups, which are systematically described by various chemical nomenclature and notation systems. A summary of these identifiers is presented in Table 1.

Identifier Type	Value	Reference
IUPAC Name	(2S,4aS,8aS)-2- [[[(2R,3R,4R,4aS,8aS)-4-[2- (furan-3-yl)ethyl]-4-hydroxy- 3,4a,8,8-tetramethyl-1-oxo- 2,3,5,6,7,8a- hexahydronaphthalen-2- yl]oxy]-4-[2-(furan-3- yl)ethyl]-3,4a,8,8-tetramethyl- 5,6,7,8a-tetrahydro-2H- naphthalen-1-one	PubChem CID: 15765316[1]
Molecular Formula	C40H56O6	PubChem CID: 15765316[1]
Molecular Weight	632.9 g/mol	PubChem CID: 15765316[1]
SMILES	<chem>C[C@@H]1--INVALID-LINK--O)(CCCC2(C)C)C"&gt;C@HO[C@H]4C(=C([C@]5(CCCC([C@@H]5C4=O)(C)C)C)CCC6=COC=C6)C</chem>	PubChem CID: 15765316[1]
InChI	InChI=1S/C40H56O6/c1-25-29(12-11-27-14-21-44-23-27)38(7)18-9-16-36(3,4)34(38)30(41)32(25)46-33-26(2)40(43,20-13-28-15-22-45-24-28)39(8)19-10-17-37(5,6)35(39)31(33)42/h14-15,21-24,26,32-35,43H,9-13,16-20H2,1-8H3/t26-,32+,33-,34+,35+,38-,39+,40-/m1/s1	PubChem CID: 15765316[1]
InChIKey	JGQYOTZPAZMNBZ-LRVPTYLMSA-N	PubChem CID: 15765316[1]

## Structural Representation

The two-dimensional chemical structure of **Persianone** is depicted below. This representation illustrates the connectivity of atoms and the arrangement of its core components, including the furan rings and the complex polycyclic system.

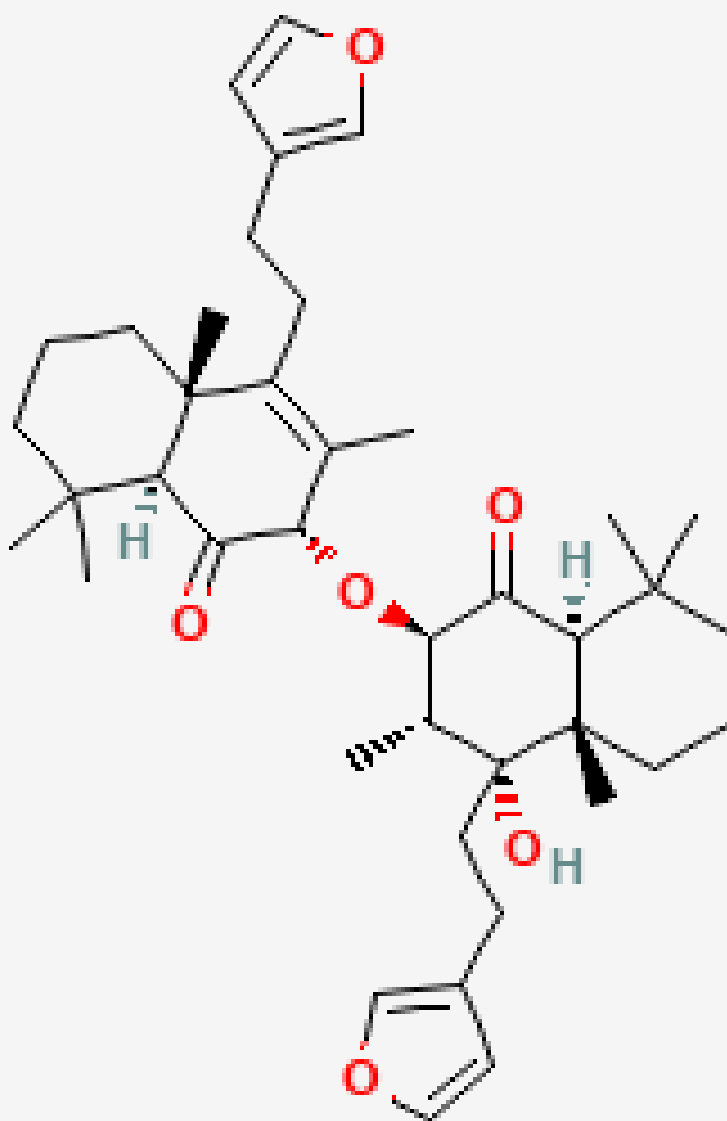
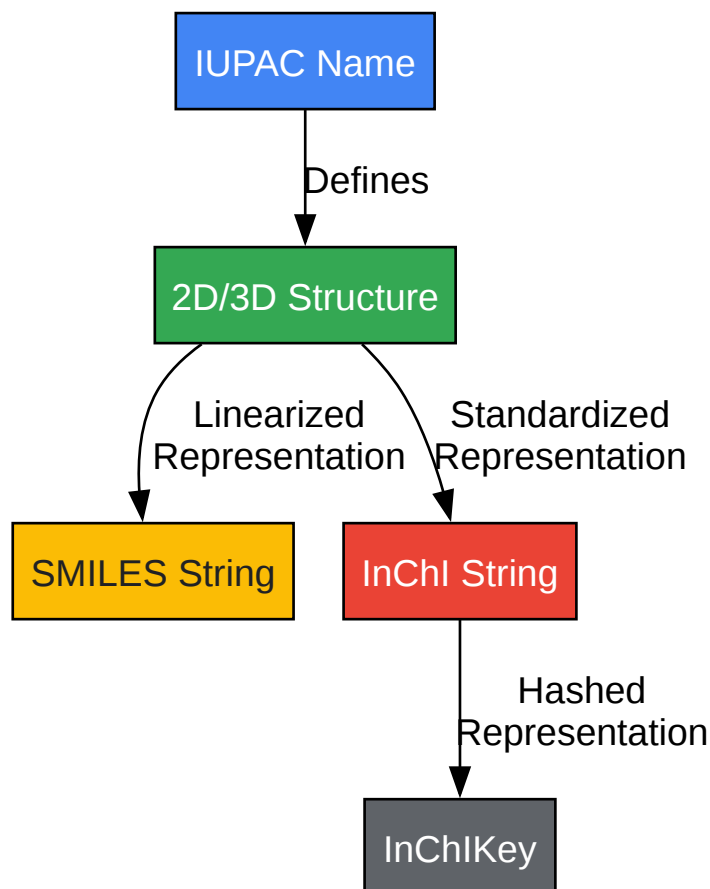


Figure 1: 2D Chemical Structure of **Persianone**.

## Conceptual Relationship of Chemical Identifiers

The various chemical identifiers for **Persianone** are interconnected and provide a comprehensive description of its structure. The following diagram illustrates the logical flow from the systematic name to machine-readable formats.

### Logical Flow of Persianone's Structural Information



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Caption: Relationship between chemical nomenclature and structural representations for **Persianone**.

## Stereochemistry

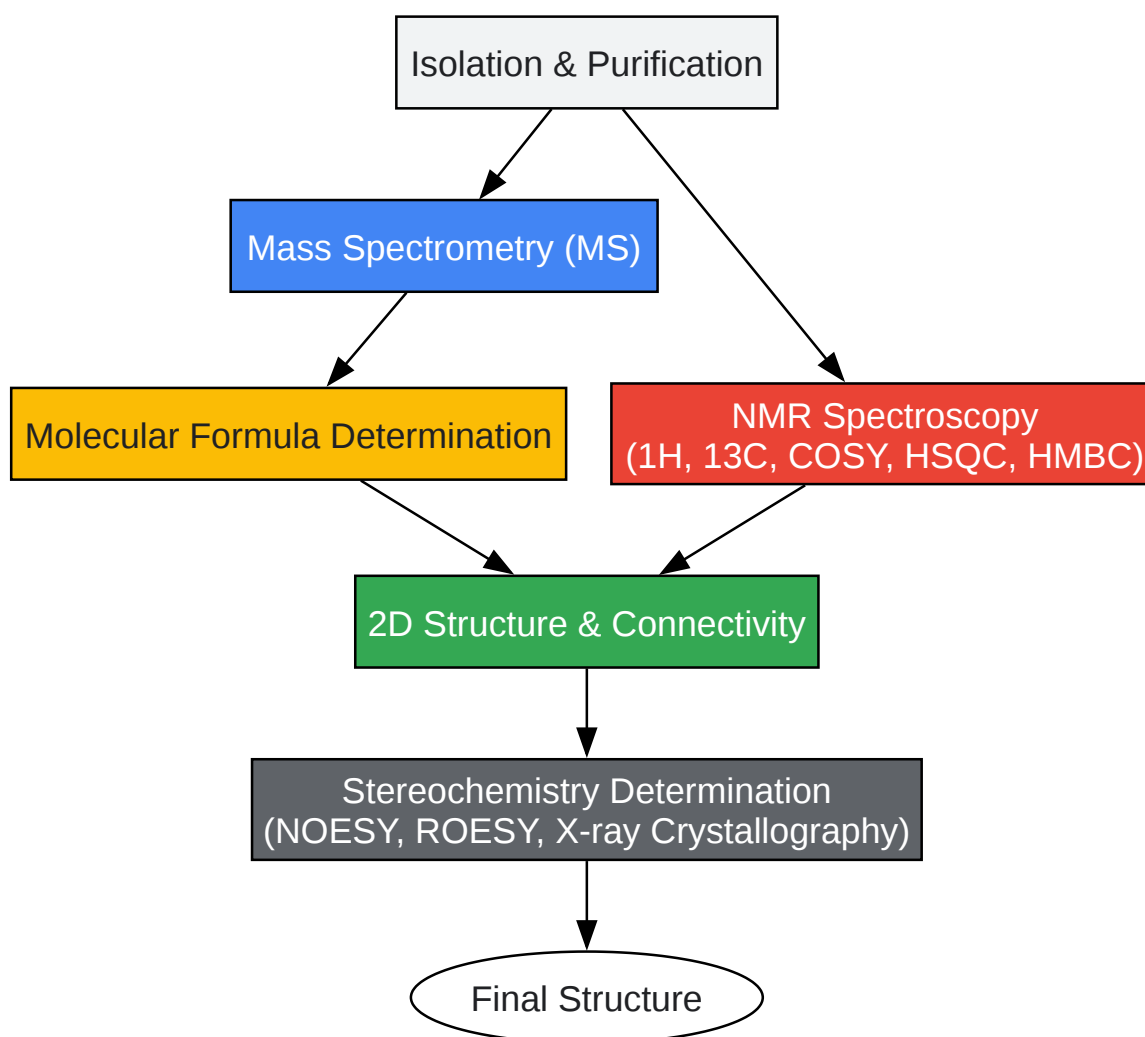
The IUPAC name of **Persianone**, (2S,4aS,8aS)-2-[[[(2R,3R,4R,4aS,8aS)-4-[2-(furan-3-yl)ethyl]-4-hydroxy-3,4a,8,8-tetramethyl-1-oxo-2,3,5,6,7,8a-hexahydronaphthalen-2-yl]oxy]-4-[2-(furan-3-yl)ethyl]-3,4a,8,8-tetramethyl-5,6,7,8a-tetrahydro-2H-naphthalen-1-one, specifies

the stereochemistry at its multiple chiral centers.[1] The designations (2S, 4aS, 8aS) and (2R, 3R, 4R, 4aS, 8aS) indicate the specific spatial arrangement of atoms at these centers. This precise three-dimensional architecture is crucial for its biological activity and molecular interactions. The InChI string also encapsulates this stereochemical information.[1]

## Experimental Protocols

Detailed experimental protocols for the elucidation of **Persianone**'s structure would typically involve a combination of spectroscopic techniques. While the provided search results do not contain the original experimental data, a standard workflow for determining the structure of a novel natural product like **Persianone** is outlined below.

### General Workflow for Structure Elucidation of a Natural Product



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Caption: A typical experimental workflow for determining the chemical structure of a natural product.

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## References

- 1. Persianone | C<sub>40</sub>H<sub>56</sub>O<sub>6</sub> | CID 15765316 - PubChem [pubchem.ncbi.nlm.nih.gov]
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